

# Trequinsin: Properties and Safety Data

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## Compound of Interest

Compound Name: *Trequinsin*

Cat. No.: *B1217036*

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Understanding the properties of **Trequinsin** is the first step toward safe handling and disposal. Below is a summary of its key characteristics.

Property	Value	Citations
CAS Number	78416-81-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	$C_{24}H_{27}N_3O_3 \cdot HCl$	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	441.95 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Pale yellow solid	<a href="#">[2]</a>
Solubility	Soluble in DMSO; 100 mM in Ethanol	<a href="#">[2]</a>
Storage Temperature	Desiccate at -20°C	<a href="#">[2]</a>
Storage Class	11: Combustible Solids	<a href="#">[4]</a> <a href="#">[5]</a>
Hazards	Water hazard class 1 (Self-assessment): slightly hazardous for water.	

## Pre-Disposal Safety and Handling

Before beginning the disposal process, ensure you are following standard laboratory safety protocols.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses (eyeshields), gloves, and a lab coat.[\[4\]](#)
- Spill Management: In case of a spill, cover drains to prevent environmental contamination.[\[5\]](#)  
[\[6\]](#) Collect the spilled material by binding it or pumping it off, then take it up dry while avoiding dust generation.[\[5\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents.[\[7\]](#)

## Step-by-Step Trequinsin Disposal Procedure

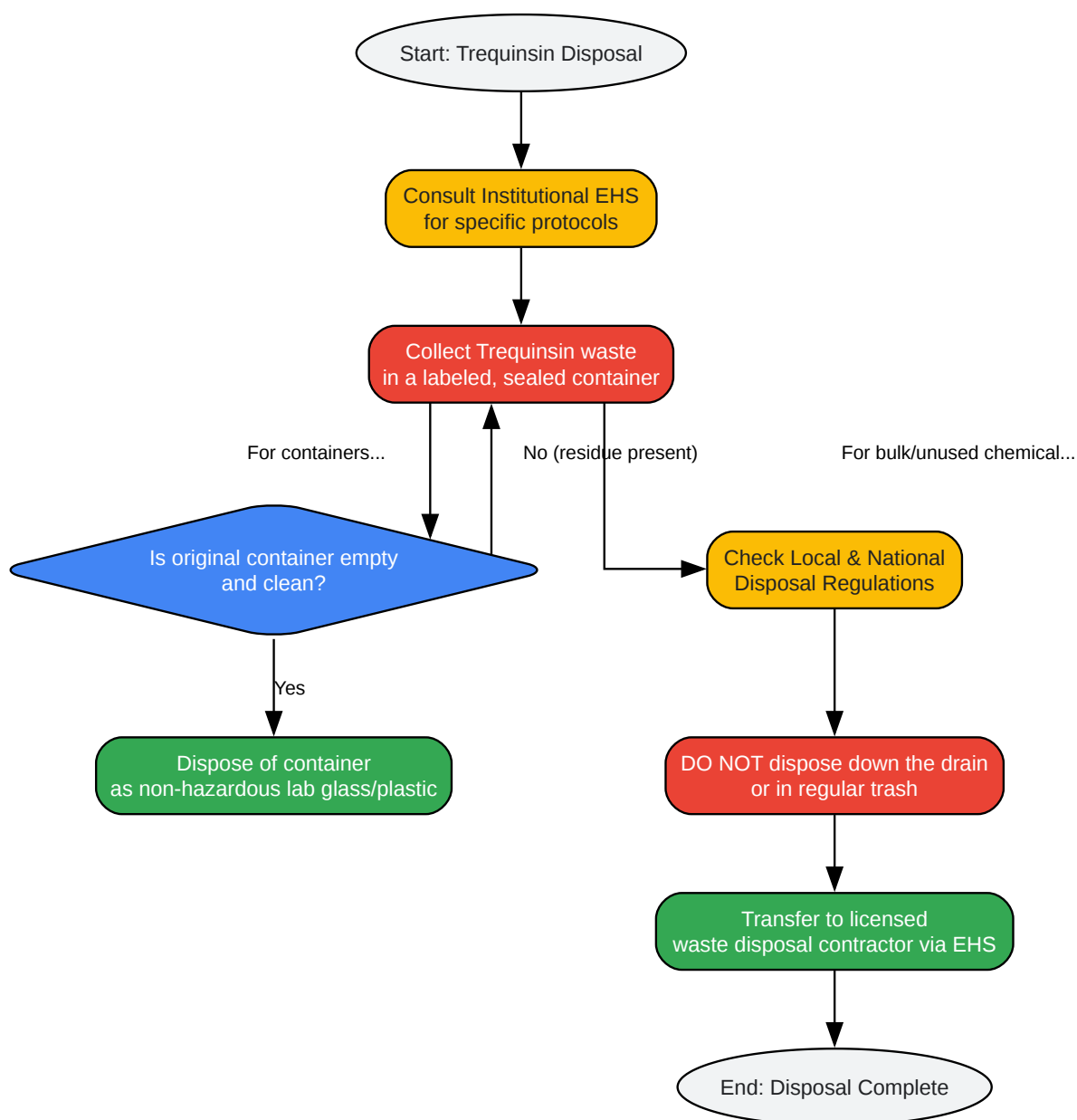
Disposal of **Trequinsin** must be carried out in compliance with all applicable federal, state, and local environmental regulations. The following procedure provides a general guideline for laboratory settings.

- Consult Institutional Guidelines: Before proceeding, review your institution's specific chemical waste management protocols. Contact your Environmental Health and Safety (EHS) department for guidance.
- Do Not Mix Waste: Keep **Trequinsin** waste separate from other chemical waste streams. Do not mix it with other waste.
- Use Original Containers: Whenever possible, leave the chemical in its original container for disposal. Ensure the container is tightly closed.[\[5\]](#)
- Container Labeling: Clearly label the waste container as "**Trequinsin** Waste" and include any other information required by your institution and local regulations.
- Small Quantities: While some sources suggest that very small quantities may be disposed of with household waste, this should only be done after confirming it is permissible under official regulations. For a laboratory setting, this is generally not recommended.
- Avoid Sewer Disposal: Do not let the product enter drains, as it is considered slightly hazardous to water.[\[6\]](#) Prevent contamination of surface water and groundwater.[\[5\]](#)
- Arrange for Professional Disposal: Transfer the properly labeled waste container to your institution's designated hazardous waste storage area. The waste material must be disposed

of by a licensed waste disposal contractor in accordance with national and local regulations.

## Trequinsin Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of Trequinsin.



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Caption: A workflow diagram for the safe disposal of **Trequinsin**.

Disclaimer: This information is intended as a guide and is based on available safety data sheets. Always consult your institution's specific guidelines and local regulations before handling or disposing of any chemical.

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